

# 5-(hydroxymethyl)picolinic acid chemical properties and structure

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## Compound of Interest

Compound Name: 5-(Hydroxymethyl)picolinic acid

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An In-Depth Technical Guide to **5-(Hydroxymethyl)picolinic Acid**: Chemical Properties, Structure, and Synthetic Methodologies

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-(Hydroxymethyl)picolinic acid**, a pyridine derivative, is a molecule of significant interest in the fields of medicinal chemistry, coordination chemistry, and materials science. Its structural framework, featuring a carboxylic acid, a hydroxymethyl group, and a pyridine ring, offers a unique combination of functionalities. This trifunctional nature allows for a diverse range of chemical modifications and applications, from the synthesis of complex organic molecules to the development of novel therapeutic agents and functional materials.

This technical guide provides a comprehensive overview of the chemical properties, structural features, and synthetic approaches for **5-(hydroxymethyl)picolinic acid**. It is intended to serve as a valuable resource for researchers and scientists engaged in drug discovery, as well as for professionals in the broader chemical and pharmaceutical industries.

## Chemical Structure and Properties

The structure of **5-(hydroxymethyl)picolinic acid** is characterized by a pyridine ring substituted at the 2-position with a carboxylic acid group and at the 5-position with a hydroxymethyl group. The presence of both an acidic (carboxylic acid) and a basic (pyridine

nitrogen) center, along with a nucleophilic hydroxymethyl group, dictates its chemical behavior and physical properties.

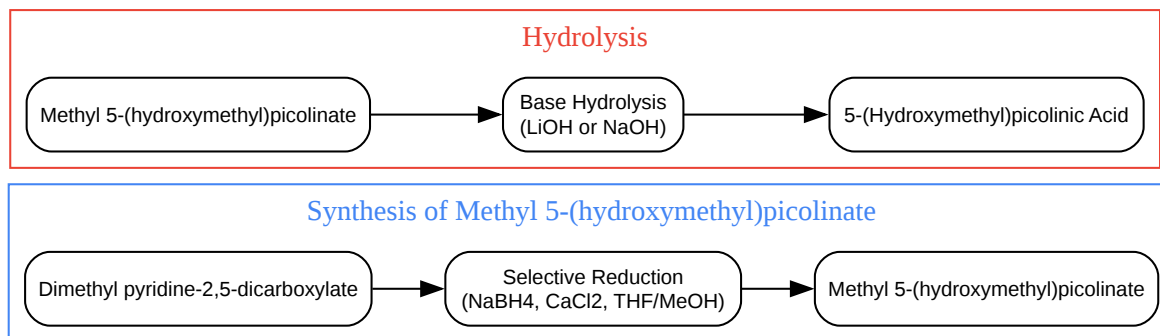
## Molecular and Physicochemical Properties

A summary of the key chemical and physical properties of **5-(hydroxymethyl)picolinic acid** is presented in the table below. While experimental data for some properties are not readily available in the literature, computational predictions and data from closely related compounds provide valuable insights.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
Molecular Weight	153.14 g/mol	[1]
CAS Number	39977-41-8	[1]
Appearance	White to off-white solid	[2]
Melting Point	Data not available. For comparison, 5-hydroxypyridine-2-carboxylic acid monohydrate melts at 267-275 °C.[3]	
Solubility	Soluble in water.[4] Expected to be soluble in polar organic solvents like DMSO and methanol.	
pKa	Data not available. The pKa of the parent picolinic acid is approximately 5.2. The electron-withdrawing nature of the hydroxymethyl group is expected to slightly decrease the pKa of the carboxylic acid and the basicity of the pyridine nitrogen.	
LogP (calculated)	0.2721	[1]
Topological Polar Surface Area (TPSA)	70.42 Å <sup>2</sup>	[1]

## Structural Representation

The 2D and 3D structures of **5-(hydroxymethyl)picolinic acid** are depicted below.



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